

Application Note & Protocol: Synthesis of 5-[(4-Nitrophenoxy)methyl]-2-furoic acid

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Compound of Interest

Compound Name: 5-[(4-Nitrophenoxy)methyl]-2-furoic acid

CAS No.: 438219-25-1

Cat. No.: B1269843

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Introduction

5-[(4-Nitrophenoxy)methyl]-2-furoic acid is a bifunctional molecule incorporating a furoic acid moiety and a nitrophenoxy group. This structural arrangement offers potential applications in medicinal chemistry and materials science. The furan ring is a key structural motif in many biologically active compounds, while the nitroaromatic group can be a precursor for further chemical modifications or impart specific electronic properties. This document provides a comprehensive, step-by-step protocol for the synthesis of this target compound, designed for researchers in organic synthesis, drug discovery, and materials science. The described synthetic route is a multi-step process commencing from the bio-renewable platform chemical, 5-(hydroxymethyl)furfural (HMF).

Synthetic Strategy Overview

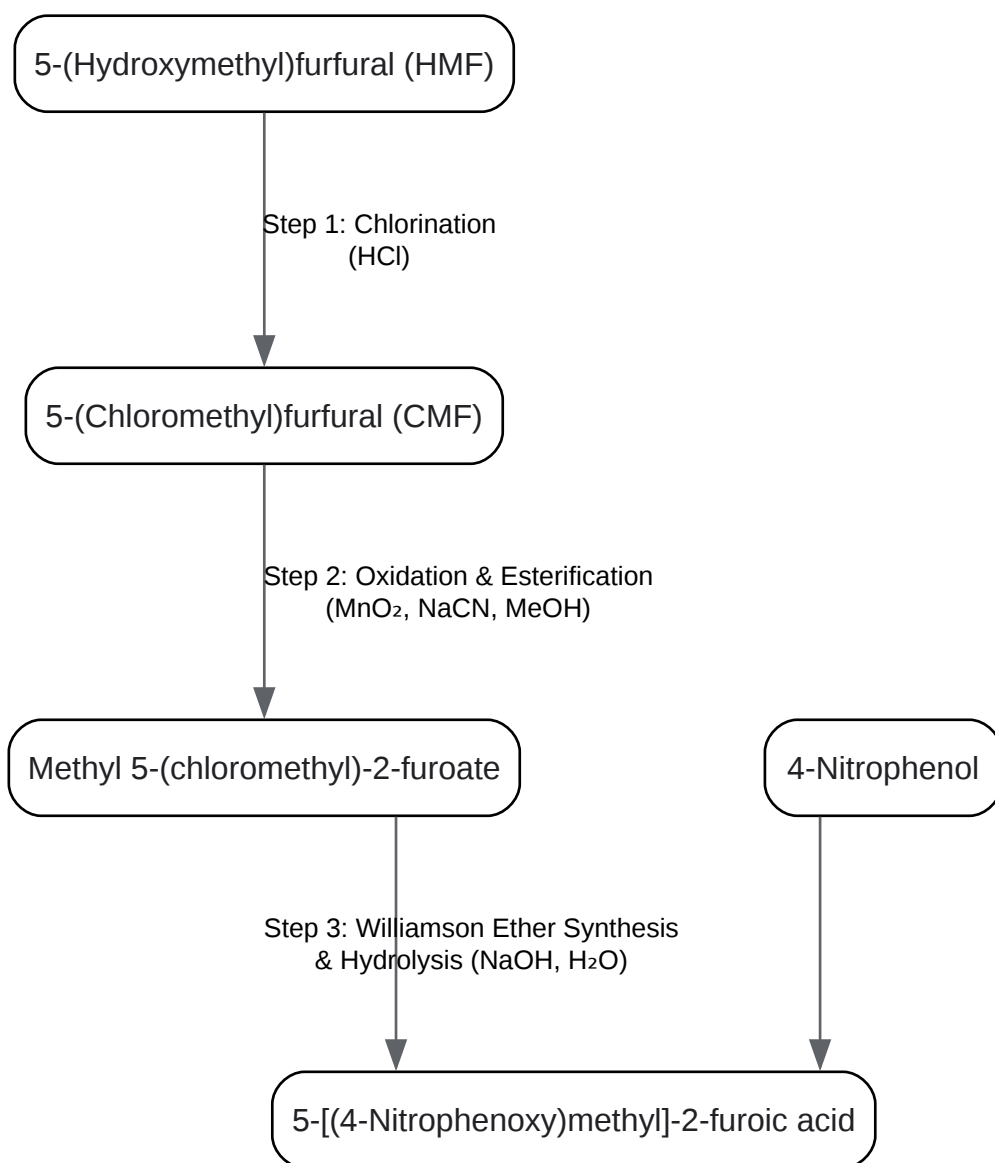
The synthesis of **5-[(4-Nitrophenoxy)methyl]-2-furoic acid** is accomplished through a three-step sequence starting from 5-(hydroxymethyl)furfural (HMF). The overall strategy involves:

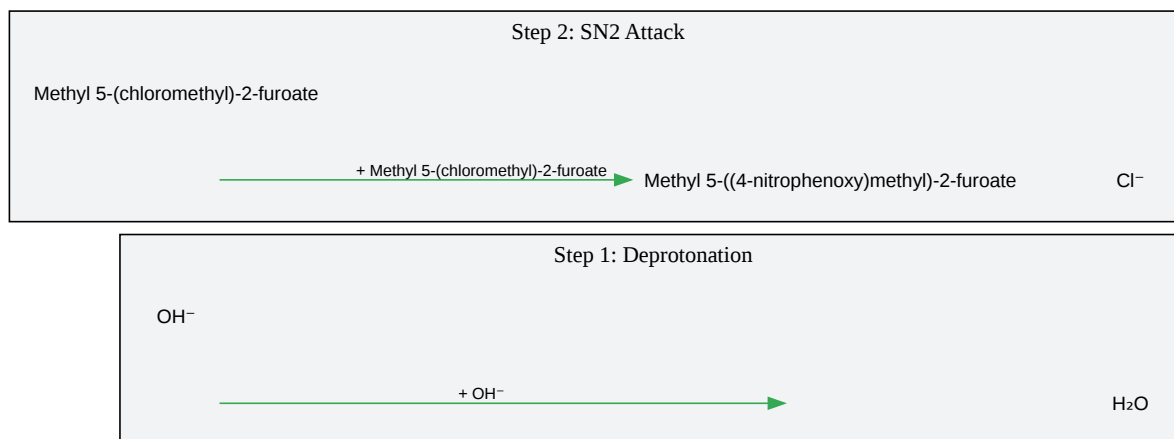
- Chlorination of HMF to produce the key intermediate, 5-(chloromethyl)furfural (CMF).

- Oxidation of CMF to yield methyl 5-(chloromethyl)-2-furoate. This step transforms the aldehyde into a more stable methyl ester while retaining the reactive chloromethyl group.
- Williamson Ether Synthesis followed by ester hydrolysis in a one-pot reaction. The sodium salt of 4-nitrophenol displaces the chloride from the chloromethyl group, and subsequent hydrolysis of the methyl ester affords the final product.

This synthetic design was chosen for its reliance on well-established and robust chemical transformations, ensuring reproducibility and scalability.

Experimental Workflow Diagram





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